

# Corchoionol C: A Comparative Analysis of Antifungal Efficacy

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## Compound of Interest

Compound Name: Corchoionol C

Cat. No.: B127102

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This guide provides a comparative overview of the antifungal potential of **Corchoionol C**, a phytochemical derived from the bark of cork oak (*Quercus suber*), against established commercial antifungal agents. Due to the limited availability of direct studies on the isolated **Corchoionol C**, this guide leverages data from studies on *Quercus suber* extracts to provide a preliminary assessment of its potential efficacy. The information is intended to support further research and development in the field of novel antifungal therapies.

## Executive Summary

**Corchoionol C**, a terpenoid found in cork oak, is being investigated for its antimicrobial properties. While specific data on the pure compound is scarce, extracts from *Quercus suber* have demonstrated antifungal activity against various pathogens. This guide compares the available efficacy data for these extracts with that of commercial antifungals, details relevant experimental protocols, and explores the potential mechanisms of action.

## Quantitative Comparison of Antifungal Efficacy

The following table summarizes the Minimum Inhibitory Concentration (MIC) values of *Quercus suber* extracts against *Candida albicans*, a common fungal pathogen, in comparison to widely used commercial antifungal drugs. It is crucial to note that the data for *Quercus suber* represents the activity of a complex extract and not the purified **Corchoionol C**.

Antifungal Agent	Fungal Species	MIC Range (µg/mL)	Reference(s)
Quercus suber Methanolic Extract	Candida albicans	3120 - 6250	[1][2]
Fluconazole	Candida albicans	≤8 (Susceptible)	[3]
Amphotericin B	Candida albicans	0.06 - 1.0	[4]
Clotrimazole	Candida albicans	<0.015 - 4	[5]

Note: The MIC values for Quercus suber extracts are significantly higher than those of purified commercial antifungals. This is expected, as extracts contain a mixture of compounds, with the active component being a fraction of the total mass. Further studies are required to determine the MIC of pure **Corchoionol C**.

## Experimental Protocols

A standardized experimental protocol is crucial for the reproducible assessment of antifungal activity. The following outlines a general methodology for determining the Minimum Inhibitory Concentration (MIC) of natural products like **Corchoionol C**.

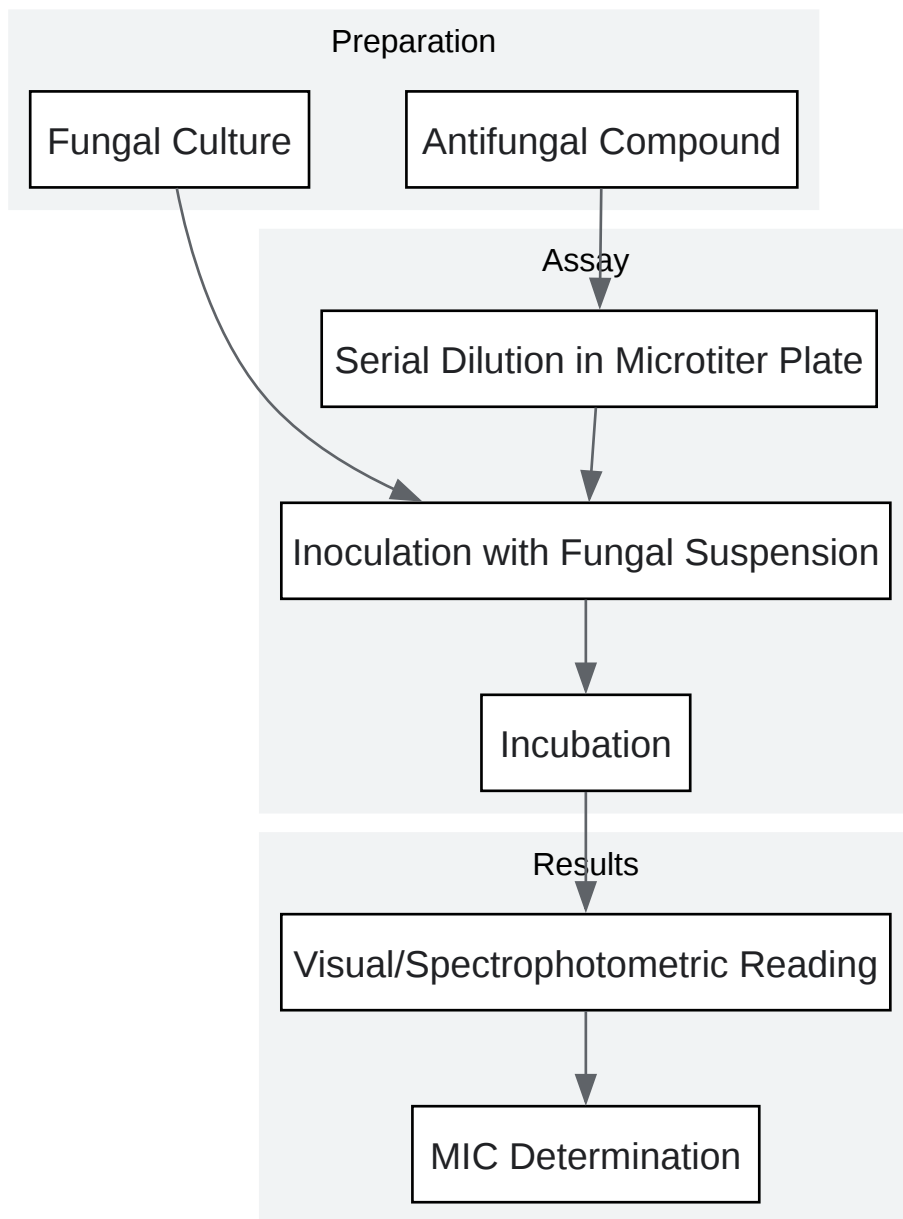
## Antifungal Susceptibility Testing: Broth Microdilution Method

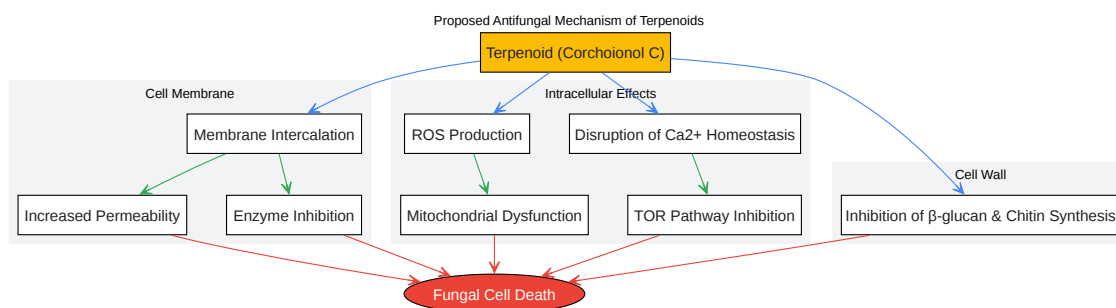
This method is a standard procedure for determining the MIC of an antifungal agent.

- Preparation of Fungal Inoculum:
  - A pure culture of the test fungus (e.g., Candida albicans) is grown on an appropriate agar medium (e.g., Sabouraud Dextrose Agar) at 35°C for 24-48 hours.
  - Colonies are then suspended in sterile saline to achieve a turbidity equivalent to a 0.5 McFarland standard. This suspension is further diluted in the test medium (e.g., RPMI-1640) to the final desired inoculum concentration.
- Preparation of Antifungal Agent:

- A stock solution of **Corchoionol C** (or the extract) is prepared in a suitable solvent (e.g., Dimethyl Sulfoxide - DMSO) and then serially diluted in the test medium in a 96-well microtiter plate to obtain a range of concentrations.
- Commercial antifungal agents are prepared according to standard laboratory protocols.
- Inoculation and Incubation:
  - Each well of the microtiter plate containing the diluted antifungal agent is inoculated with the prepared fungal suspension.
  - Control wells are included: a growth control (fungus and medium only) and a sterility control (medium only).
  - The plate is incubated at 35°C for 24-48 hours.
- Determination of MIC:
  - The MIC is determined as the lowest concentration of the antifungal agent that causes complete inhibition of visible fungal growth.

## Experimental Workflow for Antifungal Susceptibility Testing





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